

physical characteristics of 1-Bromoundecane-d3

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Compound of Interest

Compound Name: 1-Bromoundecane-d3

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An In-depth Technical Guide on the Physical Characteristics of 1-Bromoundecane-d3

This technical guide provides a comprehensive overview of the physical characteristics of **1-Bromoundecane-d3**, tailored for researchers, scientists, and professionals in drug development. Due to the limited availability of experimental data for the deuterated species, this guide presents data for the non-deuterated analog, 1-Bromoundecane, which serves as a close proxy. The guide details the physical properties in a structured format, outlines relevant experimental protocols, and includes a schematic for its synthesis.

Data Presentation: Physical Properties

The physical properties of **1-Bromoundecane-d3** are expected to be nearly identical to those of its non-deuterated counterpart, with a minor difference in molecular weight due to the three deuterium atoms. The following table summarizes the key physical characteristics of 1-Bromoundecane.

Property	Value
Molecular Formula	C ₁₁ H ₂₀ D ₃ Br
Molecular Weight	238.22 g/mol
Appearance	Colorless to yellowish liquid[1][2]
Melting Point	-9 °C[3][4][5][6]
Boiling Point	137-138 °C at 18 mmHg[3][5][6]
Density	1.054 g/mL at 25 °C[3][5][6]
Refractive Index (n _{20/D})	1.457[3][6]
Vapor Density	8.2 (vs air)[3][6]
Flash Point	113 °C (235.4 °F) - closed cup[3]
Solubility	Insoluble in water; soluble in organic solvents like ethers and alcohols[1].

Experimental Protocols

Detailed methodologies for the determination of key physical properties and a plausible synthetic route are outlined below.

Determination of Physical Properties

Standard analytical techniques are employed to determine the physical characteristics of liquid alkyl halides like **1-Bromoundecane-d3**.

- **Melting Point:** The melting point is determined using a capillary melting point apparatus. A small sample is sealed in a capillary tube and heated slowly. The temperature range from the appearance of the first liquid drop to complete liquefaction is recorded.
- **Boiling Point:** The boiling point is measured at a specific pressure, often under vacuum for high-boiling-point compounds to prevent decomposition. The substance is heated in a distillation apparatus, and the temperature at which the vapor pressure equals the applied pressure is recorded as the boiling point.

- **Density:** The density is typically measured using a pycnometer or a digital density meter at a specified temperature (e.g., 25 °C). This involves determining the mass of a known volume of the liquid.
- **Refractive Index:** A refractometer, such as an Abbe refractometer, is used to measure the refractive index. A drop of the liquid is placed on the prism, and the instrument measures the extent to which light is bent as it passes through the sample, typically at 20°C using the sodium D-line (589 nm).

Synthesis of 1-Bromoundecane-d3

A common method for preparing deuterated alkyl halides is through dehalogenative deuteration, using a suitable deuterium source. A plausible workflow for the synthesis of **1-Bromoundecane-d3** is described below and illustrated in the subsequent diagram.

- **Starting Material:** The synthesis would likely start from a suitable precursor, such as 1,1,1-trideuterio-undecanol or undecanoyl chloride.
- **Bromination:** The hydroxyl group of 1,1,1-trideuterio-undecanol can be converted to a bromide using a standard brominating agent like phosphorus tribromide (PBr₃) or hydrobromic acid (HBr). Alternatively, reduction of undecanoyl chloride followed by bromination could be employed.
- **Purification:** The crude **1-Bromoundecane-d3** is then purified, typically by fractional distillation under reduced pressure, to remove any unreacted starting materials and byproducts.
- **Characterization:** The final product's identity and purity are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to verify the position and extent of deuteration, and Gas Chromatography-Mass Spectrometry (GC-MS) to confirm its molecular weight and purity^[7].

Mandatory Visualization

The following diagram illustrates a potential synthetic pathway for **1-Bromoundecane-d3**.



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Caption: A possible synthetic route to a deuterated 1-Bromoundecane.

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References

- 1. nbinno.com [nbinno.com]
- 2. 1-Bromoundecane | C₁₁H₂₃Br | CID 12744 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-溴十一烷 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 1-Bromoundecane | CAS#:693-67-4 | Chemsrce [chemsrc.com]
- 5. 1-Bromoundecane [chembk.com]
- 6. 1-Bromoundecane 98 693-67-4 [sigmaaldrich.com]
- 7. benchchem.com [benchchem.com]
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